

Performance of Pheromone Lures for the Redbanded Leafroller: A Comparative Analysis

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Compound of Interest		
Compound Name:	11-Dodecen-1-ol	
Cat. No.:	B1617873	Get Quote

A detailed examination of pheromone lure composition reveals that specific blends of (*Z*)-11-tetradecenyl acetate, (*E*)-11-tetradecenyl acetate, and the synergist dodecyl acetate are critical for the effective monitoring of the redbanded leafroller (Argyrotaenia velutinana), a significant pest in orchards. While "**11-dodecen-1-ol**" is a component in some lepidopteran pheromones, for the redbanded leafroller, the combination and ratio of the aforementioned acetates are the key determinants of lure efficacy. This guide provides a comparative analysis of different pheromone blends based on available experimental data.

Key Pheromone Components and Their Role

The primary sex pheromone components for the redbanded leafroller are (Z)-11-tetradecenyl acetate (Z11-14:Ac) and (E)-11-tetradecenyl acetate (E11-14:Ac). Dodecyl acetate (12:Ac) has been identified as a crucial synergist that significantly enhances the attractiveness of the pheromone blend to male moths. The precise ratio of these components is vital for optimal trap capture rates.

Comparative Performance of Pheromone Blends

Field trials have demonstrated that the ratio of the (E) to (Z) isomers of 11-tetradecenyl acetate significantly influences the capture of male A. velutinana. Gas chromatographic analyses of pheromone glands from female moths have shown that the natural ratio of the E/Z isomers is approximately 7-9% of the E-isomer[1][2]. Commercial lures are formulated to mimic this natural blend.



One commercially available lure for the redbanded leafroller contains (Z)-11-tetradecenyl acetate, (E)-11-tetradecenyl acetate, and dodecyl acetate[3]. While the exact ratios in commercial products are often proprietary, research indicates that a blend mimicking the natural 91:9 (Z:E) ratio of the tetradecenyl acetates, in combination with dodecyl acetate, is effective for monitoring this pest[1].

Interestingly, studies on the pheromone blends of other leafroller species, such as the obliquebanded leafroller (Choristoneura rosaceana), have shown that lures designed for those species are selective against the redbanded leafroller[4][5]. This highlights the high degree of specificity in the pheromone communication of these closely related pests.

While specific data directly comparing a wide array of commercial alternatives in a single study is limited, the available information underscores the importance of using a species-specific lure formulated with the correct pheromone components in the appropriate ratios. Standard commercial lures for A. velutinana have been shown to be effective, with high trap captures that are not significantly increased by even a 100-fold increase in lure loading.

Experimental Protocols

A common methodology for evaluating the performance of different pheromone lures involves field trapping experiments. A typical experimental protocol is as follows:

- Trap Selection: Pherocon® 1C "wing" traps or Delta traps are commonly used for monitoring leafroller species[4][5].
- Lure Preparation: Pheromone components are synthesized and formulated into lures, often on rubber septa or in a polymer matrix, at various blend ratios and dosages.
- Experimental Design: Traps baited with different lure formulations and unbaited control traps are deployed in an orchard in a randomized block design. The distance between traps is sufficient to avoid interference (typically >20 meters).
- Data Collection: Traps are checked at regular intervals (e.g., weekly), and the number of captured male moths of the target species is recorded.
- Data Analysis: Statistical analysis (e.g., ANOVA) is used to compare the mean trap captures for each lure formulation to determine significant differences in performance.



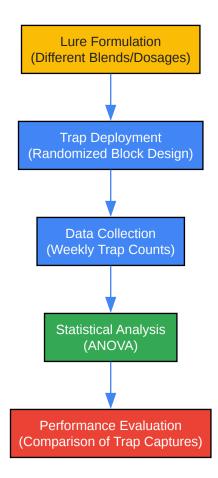
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the general signaling pathway of pheromone attraction in moths and a typical experimental workflow for comparing lure performance.



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Caption: Pheromone signaling pathway in the redbanded leafroller.



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